

Asperosaponin VI molecular structure and properties

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Compound of Interest

Compound Name: *Asperosaponin IV*

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Asperosaponin VI: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Asperosaponin VI, a triterpenoid saponin, is a prominent bioactive constituent isolated from the roots of *Dipsacus asper* Wall. ex C.B. Clarke and other plant species such as *Akebia quinata* and *Lonicera nigra*.^[1] Also known as *Akebia saponin D*, it has garnered significant attention within the scientific community for its diverse pharmacological activities.^[1] This technical guide provides an in-depth overview of the molecular structure, physicochemical properties, and biological activities of Asperosaponin VI, supported by experimental methodologies and quantitative data.

Molecular Structure and Physicochemical Properties

Asperosaponin VI is a complex glycoside with a pentacyclic triterpenoid aglycone. Its chemical structure has been elucidated using various analytical techniques, including mass spectrometry and nuclear magnetic resonance (NMR).^[1]

Table 1: Physicochemical Properties of Asperosaponin VI

Property	Value	Source
Molecular Formula	C47H76O18	[1]
Molecular Weight	929.1 g/mol	
IUPAC Name	[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-[[[(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxymethyl]oxan-2-yl](4aS,6aR,6aS,6bR,8aR,9R,10S,12aR,14bS)-9-(hydroxymethyl)-2,2,6a,6b,9,12a-hexamethyl-10-[(2S,3R,4S,5S)-3,4,5-trihydroxyoxan-2-yl]oxy-1,3,4,5,6,6a,7,8,8a,10,11,12,13,14b-tetradecahydronicene-4a-carboxylate	
CAS Number	39524-08-8	
Appearance	White to light yellow powder/crystal	[1]
Solubility	Soluble in Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), Pyridine, Methanol, and Ethanol.	
Biopharmaceutics Classification System (BCS)	Class III (High Solubility, Low Permeability)	
Thermal Characteristics	Exhibits a broad heat absorption peak around 59.8°C in Differential Scanning Calorimetry (DSC), suggesting an amorphous phase.	

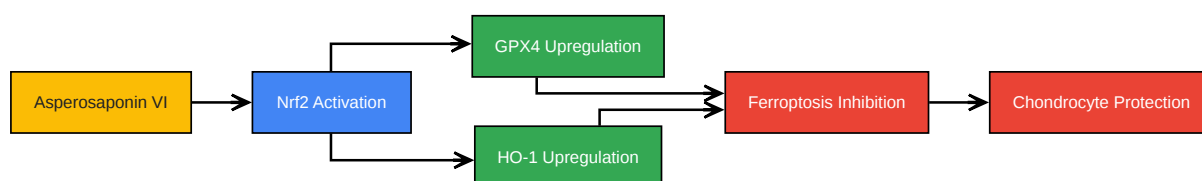
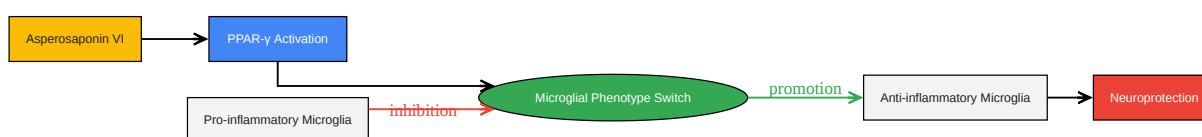
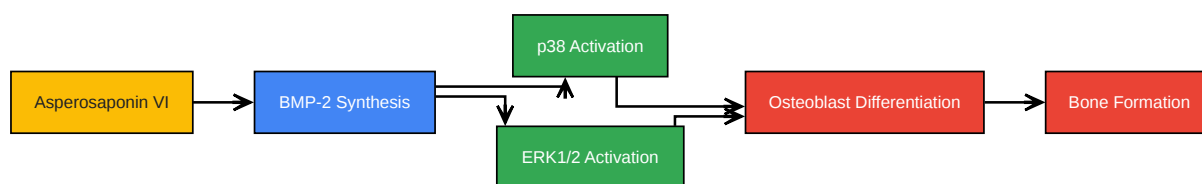
Biological Activities and Signaling Pathways

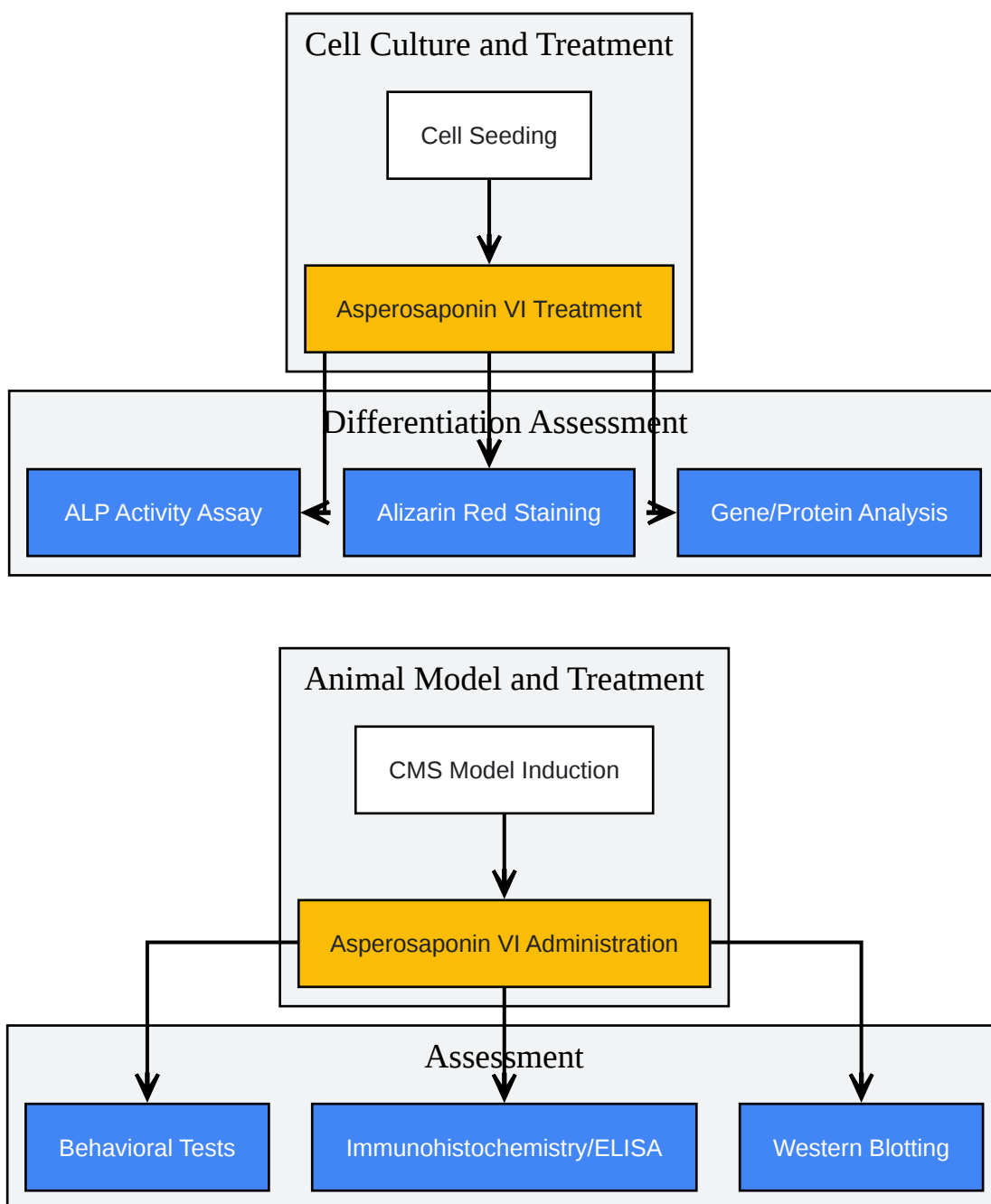
Asperosaponin VI exhibits a wide spectrum of biological activities, making it a promising candidate for therapeutic development. Its mechanisms of action often involve the modulation of key cellular signaling pathways.

Osteogenic Activity

Asperosaponin VI has been shown to promote osteoblast differentiation and bone formation. This activity is crucial for its traditional use in treating bone fractures.

- **Signaling Pathway:** The osteogenic effects of Asperosaponin VI are mediated through the Bone Morphogenetic Protein-2 (BMP-2)/p38 and Extracellular Signal-Regulated Kinase 1/2 (ERK1/2) signaling pathways.[2] It has also been found to promote osteogenic differentiation of human umbilical cord mesenchymal stem cells via the estrogen signaling pathway.[3]





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